Technical Support Center: Optimizing QuEChERS for High-Throughput Aflatoxin G1 Screening

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Compound of Interest	
Compound Name:	*Aflatoxin G1*
CAS No.:	*1402-68-2*
Cat. No.:	*B073636*

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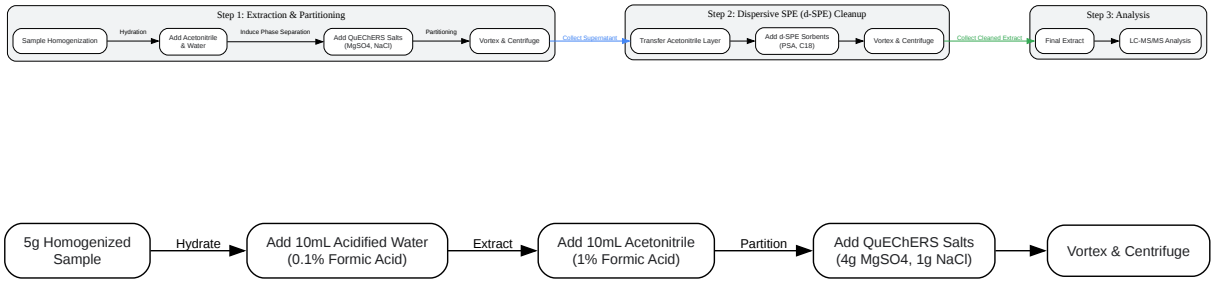
Welcome to the technical support center for the optimization of the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for high-throughput screening of **Aflatoxin G1**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance and troubleshooting solutions for common challenges encountered during the analysis of **Aflatoxin G1** in various matrices.

The QuEChERS Workflow for **Aflatoxin G1**: A Conceptual Overview

The QuEChERS method has been widely adapted for mycotoxin analysis due to its simplicity, high-throughput capabilities, and reduced solvent consumption.[1][2][3] The core principle involves a two-step process: an extraction/partitioning step followed by a dispersive solid-phase extraction (d-SPE) cleanup. The initial extraction with an organic solvent, typically acetonitrile, isolates the analytes from the sample matrix.[4][5] The subsequent addition of salts induces phase separation, driving the analytes into the organic layer. The d-SPE cleanup step then removes interfering matrix components, such as lipids and pigments, to ensure a clean

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extract for downstream analysis, commonly by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][2]



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Sources

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